

2,4-Dimethylpentanoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,4-Dimethylpentanoic acid

Cat. No.: B1317043

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the official SDS provided by the supplier before handling this chemical. All personnel handling this substance must be adequately trained in chemical safety and handling procedures.

Chemical and Physical Properties

2,4-Dimethylpentanoic acid is a branched-chain carboxylic acid.^[1] Its physical and chemical properties are summarized in the table below. It is important to note that some of these properties are estimated and may vary.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[2][3]
Molecular Weight	130.18 g/mol	[2][3]
CAS Number	5868-33-7	[2][3]
Appearance	Colorless liquid (presumed)	
Boiling Point	210.9 ± 8.0 °C (at 760 mmHg) (estimated)	[3]
Flash Point	94.5 ± 9.8 °C (estimated)	[3]
Density	0.9 ± 0.1 g/cm ³ (estimated)	[3]
pKa (Acidity Constant)	4.82 ± 0.21 (Predicted)	[3]
Solubility	Insoluble in water (presumed)	
Synonyms	Isobutylmethyl-essigsäure	[2]

Hazard Identification and GHS Classification

2,4-Dimethylpentanoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2][4] The primary hazards are related to its irritant properties and acute oral toxicity.

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Exclamation Mark	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Exclamation Mark	Warning
Serious Eye Damage/Eye Irritation	1 or 2A	H318: Causes serious eye irritation / H319: Causes serious eye irritation	Corrosion / Exclamation Mark	Danger / Warning
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation	Exclamation Mark	Warning

Note: There is some variation in the classification for eye irritation between different sources, with some indicating "Serious Eye Damage" (Category 1) and others "Serious Eye Irritation" (Category 2A).^{[2][4]} Prudence dictates handling the substance as if it can cause serious eye damage.

Precautionary Statements (selected):^{[2][4]}

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

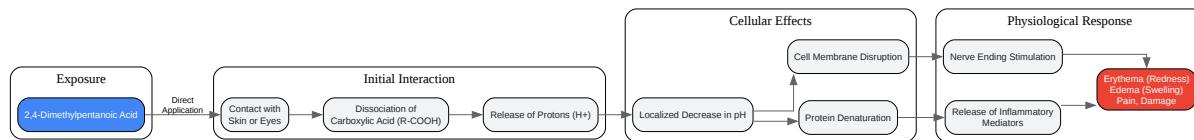
The toxicological properties of **2,4-dimethylpentanoic acid** have not been thoroughly investigated.^[4] The available information is primarily based on GHS classifications.

Toxicological Endpoint	Data	Reference
Acute Oral Toxicity (LD50)	No specific data available; Classified as Category 4 (Harmful if swallowed).	[4]
Acute Dermal Toxicity (LD50)	No specific data available.	
Acute Inhalation Toxicity (LC50)	No specific data available.	
Skin Corrosion/Irritation	Causes skin irritation (Category 2).	[2][4]
Serious Eye Damage/Irritation	Causes serious eye damage/irritation (Category 1/2A).	[2][4]
Respiratory or Skin Sensitization	No data available.	[4]
Germ Cell Mutagenicity	No data available.	[4]
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	[4]
Reproductive Toxicity	No data available.	[4]

Logical Workflow for Irritation Mechanism

The irritant effects of **2,4-dimethylpentanoic acid** are primarily attributed to its carboxylic acid functional group. The following diagram illustrates a simplified logical pathway for its irritant

action on skin and eyes.



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Caption: Logical pathway of skin and eye irritation by **2,4-Dimethylpentanoic acid**.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for the safe handling of **2,4-dimethylpentanoic acid**.^{[4][5]}

Control Parameter	Recommendation
Occupational Exposure Limits	No specific OSHA PEL or ACGIH TLV has been established for 2,4-dimethylpentanoic acid. [4] Handle with care to minimize exposure.
Engineering Controls	Handle in a well-ventilated area. [4] A chemical fume hood is recommended for procedures that may generate vapors or aerosols. [3] Eyewash stations and safety showers must be readily available. [5] [6]
Eye/Face Protection	Wear chemical safety goggles and a face shield. [4] [5] Use equipment approved by NIOSH (US) or EN 166 (EU). [4]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber). [3] [4] Wear a lab coat or other protective clothing to prevent skin contact. [5]
Respiratory Protection	If ventilation is inadequate or if vapors/aerosols are generated, use a NIOSH-approved respirator with an organic vapor cartridge. [3] [5]
Hygiene Measures	Wash hands thoroughly after handling and before breaks. [4] [5] Do not eat, drink, or smoke in the laboratory. [7]

Handling and Storage

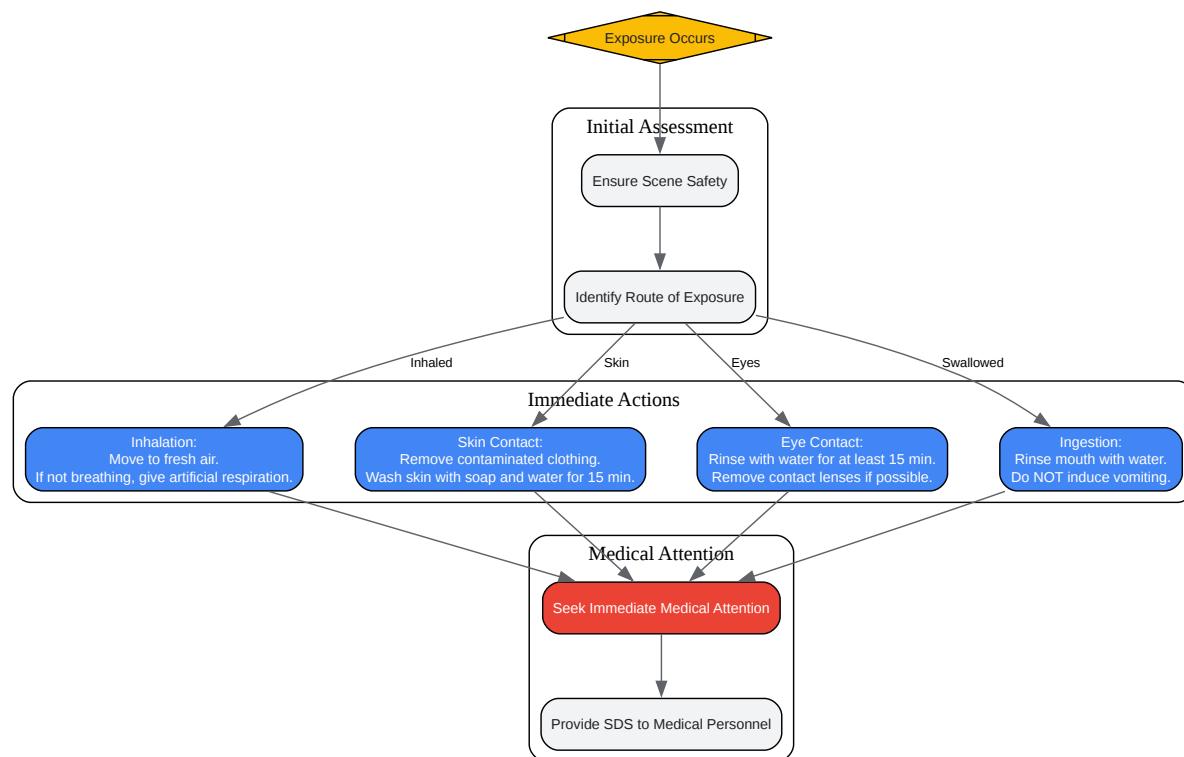
Proper handling and storage procedures are critical to prevent accidents and exposure.

- **Handling:** Avoid contact with skin, eyes, and clothing.[\[5\]](#) Avoid breathing vapors or mists.[\[4\]](#)
[\[5\]](#) Use only in a well-ventilated area, preferably a fume hood.[\[3\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[8\]](#)
- **Storage:** Store in a tightly closed, corrosion-resistant container.[\[3\]](#)[\[5\]](#) Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[6\]](#) A recommended storage temperature is 2-8°C for enhanced stability.[\[3\]](#)[\[4\]](#) Keep away from sources of ignition.[\[5\]](#)

First Aid Measures

In case of exposure, immediate medical attention is crucial. Always have the Safety Data Sheet available for medical personnel.

First Aid Procedures Workflow



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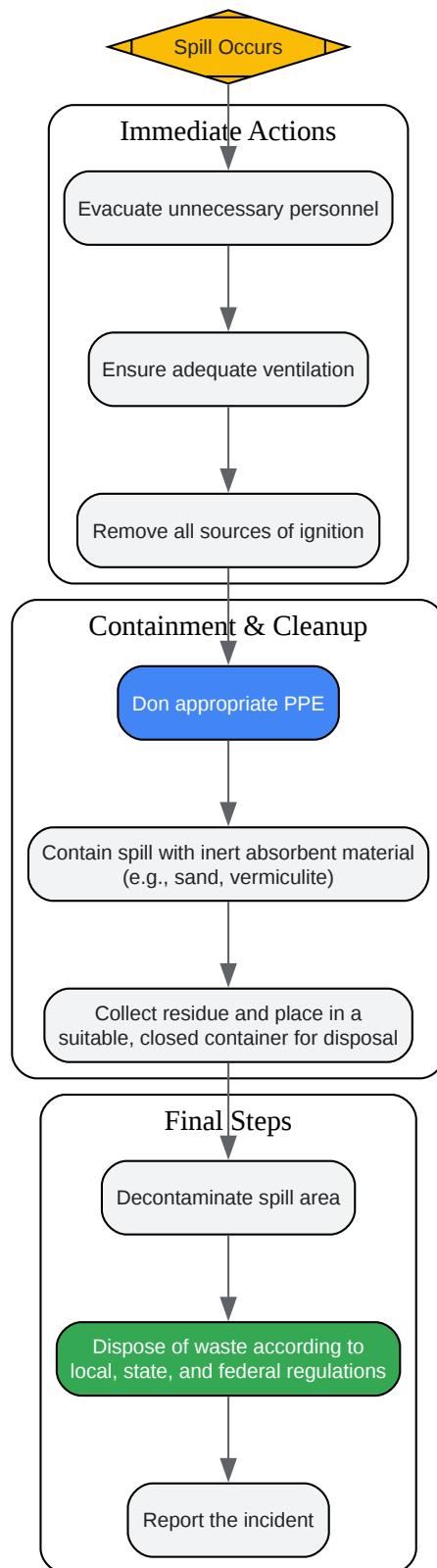
Caption: General first aid workflow for exposure to **2,4-Dimethylpentanoic acid**.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth thoroughly with water. Seek immediate medical attention.[4][5]

Accidental Release and Firefighting Measures

Accidental Release

In the event of a spill, follow these procedures while wearing appropriate personal protective equipment.



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Caption: Workflow for responding to a spill of **2,4-Dimethylpentanoic acid**.

- Personal Precautions: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[4] Ensure adequate ventilation.[4]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[4][5]
- Methods for Cleaning Up: For small spills, absorb with an inert material such as sand, vermiculite, or earth.[5][7] Collect the absorbed material into a suitable, closed container for disposal.[4] For large spills, dike the area to contain the spill.[5]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Combustion may produce carbon monoxide and carbon dioxide.[6][8]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA) in positive pressure mode.[4][6]

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The substance is stable under recommended storage conditions.[4][8]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, flames, and sparks.[5]
- Incompatible Materials: Strong oxidizing agents and strong bases.[8]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide upon combustion.[6][8]

Experimental Protocols (Generic)

While specific experimental data for **2,4-dimethylpentanoic acid** is not readily available in the public domain, its toxicological profile would be determined using standardized methods such as the OECD Guidelines for the Testing of Chemicals. Below are generic protocols for skin and eye irritation studies.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

Test System: Healthy young adult albino rabbits.

Methodology:

- Animal Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.
- Test Substance Application: A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin. The site is then covered with a gauze patch and semi-occlusive dressing.
- Exposure Period: The test substance remains in contact with the skin for a 4-hour period.[\[9\]](#)
- Removal and Observation: After 4 hours, the dressing is removed, and the skin is gently cleaned to remove any residual test substance.
- Scoring: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days if the effects are persistent. The severity of the reactions is scored according to a standardized scale (e.g., Draize scale).
- Classification: The mean scores for erythema and edema are used to calculate a Primary Irritation Index, which determines the irritation category of the substance.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or serious eye damage.

Test System: Healthy young adult albino rabbits.

Methodology:

- Initial Examination: Both eyes of the animal are examined to ensure they are free from defects.
- Test Substance Instillation: A volume of 0.1 mL (for liquids) or 0.1 g (for solids) of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The eyelids are then gently held together for about one second. The other eye serves as an untreated control.
- Observation Period: The eyes are examined at 1, 24, 48, and 72 hours after instillation.
- Scoring: The cornea (for opacity), iris, and conjunctiva (for redness and swelling) are scored according to a standardized scale.
- Reversibility: If effects are present at 72 hours, observations continue to assess the reversibility of the damage, typically for up to 21 days.
- Classification: The scores and the reversibility of the effects are used to classify the substance as non-irritating, an irritant, or causing serious eye damage/corrosion.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.^[4] Do not allow the product to enter drains or the environment.^[4] Contaminated packaging should be treated as the chemical itself.^[4]

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